

Known Pharmacological Activities of Pachypodol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pachypodol

CAS No.: 33708-72-4

Cat. No.: S538507

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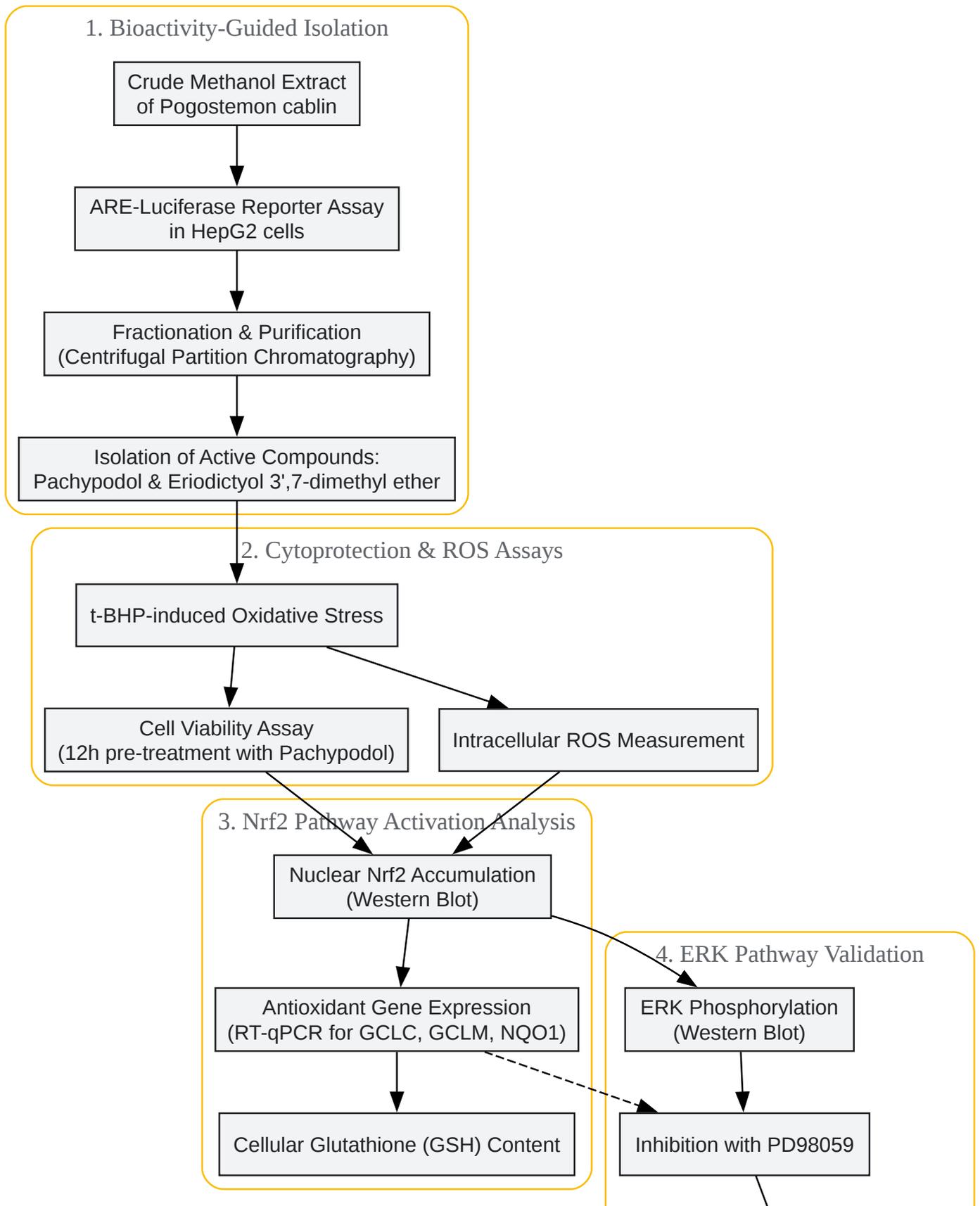
The following table summarizes the key bioactivities of **pachypodol** identified in recent research. Please note that these findings describe its effects in various models, but do not provide direct IC50 comparisons with other compounds.

Pharmacological Activity	Experimental Model/Context	Key Findings / Proposed Mechanism
Antioxidant & Cytoprotective [1]	HepG2 cells (human liver cancer cell line)	Activates the Nrf2/ARE signaling pathway via ERK-dependent mechanism; increases nuclear Nrf2 accumulation and upregulates antioxidant enzymes (GCLC, GCLM, NQO1); protects against <i>tert</i> -butyl hydroperoxide (t-BHP)-induced oxidative cell death.
Potential Anti-inflammatory (COVID-19) [2]	Molecular docking & dynamics simulation study	Identified as a key component in Xuanfei Baidu Granule (XFBD); suggested to inhibit the activation of NLRP3 inflammasome, potentially reducing inflammatory response and apoptosis associated with SARS-CoV-2 infection.
Broad-Spectrum Bioactivity [3] [4]	Literature review of <i>Pogostemon cablin</i>	Reported activities based on various assays and methodologies include anti-inflammatory, antioxidant, anti-mutagenic, antimicrobial, antidepressant, anticancer, antiemetic, antiviral, and cytotoxic effects.

Detailed Experimental Insights

For research purposes, here is a deeper look into the key experimental findings:

- **Mechanism of Hepatoprotection:** The 2019 study demonstrated that **pachypodol**'s antioxidant effect is mediated through the **ERK-dependent Nrf2 activation pathway** [1]. Pre-treatment of HepG2 cells with **pachypodol** for 12 hours significantly increased the cellular glutathione (GSH) content by approximately 5-fold and upregulated mRNA levels of Nrf2-target genes. This cytoprotection was completely abolished when cells were co-treated with PD98059, a specific ERK inhibitor, confirming the crucial role of this kinase [1].
- **Workflow for Antioxidant Mechanism Elucidation:** The diagram below summarizes the experimental approach used to define **pachypodol**'s mechanism of action in the referenced study [1].



A grey rectangular box with a black border containing the text "Confirmation of ERK-dependency". A black arrow points down to the top center of the box. The box is enclosed in a yellow rounded rectangular frame.

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References

1. Possible Role of ERK-Dependent Nrf2 Activation [pmc.ncbi.nlm.nih.gov]
2. Exploring the mechanism of action of Xuanfei Baidu ... [frontiersin.org]
3. A Comprehensive Review on Pharmacological Activities of ... [pmc.ncbi.nlm.nih.gov]
4. A Comprehensive Review on Pharmacological Activities of ... [mdpi.com]

To cite this document: Smolecule. [Known Pharmacological Activities of Pachypodol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538507#pachypodol-ic50-comparison-similar-compounds>]

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